

Triethylmethylammonium Methyl Carbonate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Triethylmethylammonium methyl carbonate*

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An In-depth Introduction to the Synthesis, Properties, and Applications of a Promising Ionic Liquid

Abstract

Triethylmethylammonium methyl carbonate ([N2221][MeCO3]) is a quaternary ammonium-based ionic liquid (IL) that has garnered interest for its potential applications in catalysis and as a green solvent. This technical guide provides a comprehensive overview of its synthesis, physicochemical properties, and key applications, with a particular focus on its relevance to researchers, scientists, and drug development professionals. Detailed experimental protocols, data summaries, and visualizations of key processes are presented to facilitate a deeper understanding and practical application of this compound.

Introduction

Ionic liquids (ILs) are a class of salts with melting points below 100 °C, exhibiting unique properties such as low vapor pressure, high thermal stability, and tunable solvency.^[1] Quaternary ammonium salts, a significant subclass of ILs, are recognized for their utility as catalysts and in various chemical transformations.^[2] **Triethylmethylammonium methyl carbonate**, with its triethylmethylammonium cation and methyl carbonate anion, is a noteworthy member of this family. Its synthesis often utilizes environmentally benign reagents

like dimethyl carbonate (DMC), positioning it as a sustainable alternative to traditional volatile organic solvents and catalysts.[3]

Physicochemical Properties

While specific experimental data for **triethylmethylammonium methyl carbonate** is not extensively available in the public domain, the properties of analogous quaternary ammonium ionic liquids provide valuable insights. The data presented below is a compilation of available information for the target compound and closely related structures to offer a representative profile.

Table 1: Physicochemical Properties of **Triethylmethylammonium Methyl Carbonate** and Related Compounds

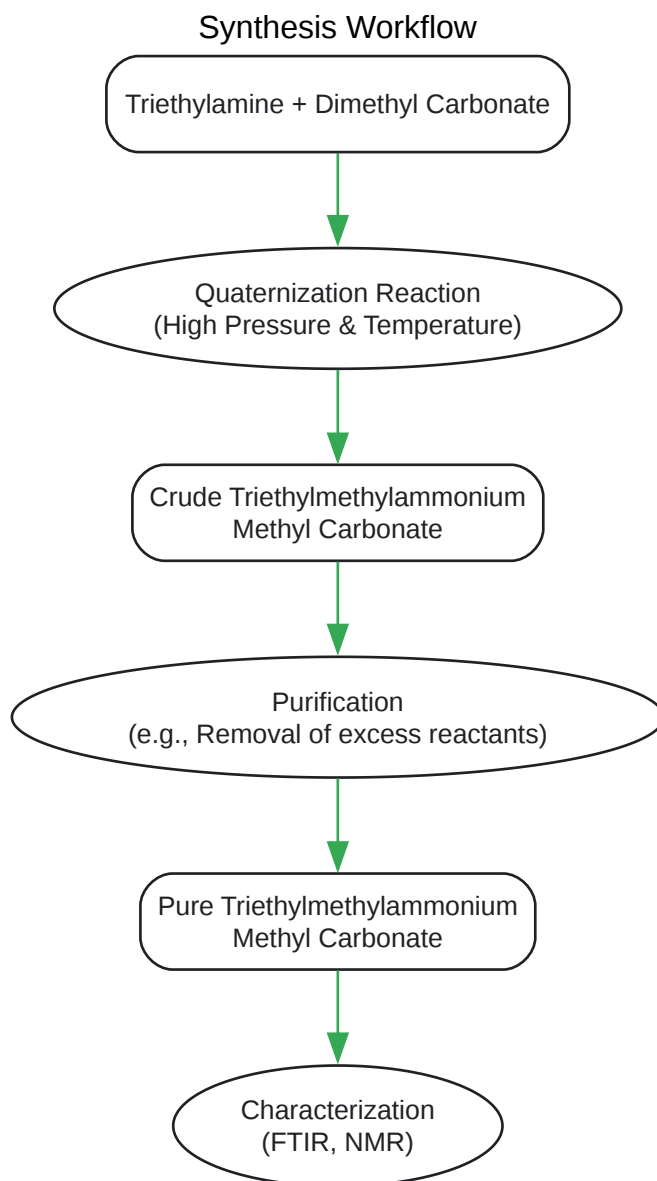
Property	Value	Remarks
Molecular Formula	C9H21NO3	[4]
Molecular Weight	191.27 g/mol	[4]
CAS Number	113840-08-7	[4]
Appearance	Typically available as a solution	Commercially sold as a ~50% solution in methanol:water.[5]
Refractive Index (n _{20/D})	1.407	For a ~50% solution in methanol:water (2:3).[5]
Flash Point	57 °C	For a ~50% solution in methanol:water (2:3).[5]
Thermal Stability	Decomposition of quaternary ammonium salts can occur at around 150°C.[6]	The thermal stability of ionic liquids is highly dependent on the nature of both the cation and the anion.[6][7] Decomposition can proceed via retro-quaternization or Hofmann elimination.[6]
Density, Viscosity, Ionic Conductivity	Data not available for the pure compound.	These properties are crucial for many applications and are influenced by factors such as ion size, shape, and temperature. For related quaternary ammonium ILs, viscosity tends to decrease with increasing temperature.[1]

Synthesis

The synthesis of **triethylmethylammonium methyl carbonate** typically involves the quaternization of triethylamine with dimethyl carbonate. This method is considered a green synthetic route as it avoids the use of more hazardous alkylating agents.

General Synthesis Workflow

The logical workflow for the synthesis and purification of **triethylmethylammonium methyl carbonate** is depicted below.



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Synthesis and Characterization Workflow.

Representative Experimental Protocol

The following protocol is adapted from the synthesis of a similar ionic liquid, tri-n-octylmethylammonium methyl carbonate, and can be considered a representative method.[\[3\]](#)

Materials:

- Triethylamine
- Dimethyl carbonate (DMC)
- Methanol (as solvent, optional)
- High-pressure reactor

Procedure:

- Charge the high-pressure reactor with triethylamine and dimethyl carbonate. A typical molar ratio of DMC to triethylamine would be in excess, for example, 5.6:1.[\[3\]](#)
- If a solvent is used, add methanol. For instance, a volume ratio of methanol to triethylamine of 1:2 can be employed.[\[3\]](#)
- Seal the reactor and heat to a temperature of approximately 110-160 °C.[\[3\]](#)[\[8\]](#) The reaction time can vary from several hours to a few days.[\[8\]](#)
- Monitor the reaction progress by techniques such as HPLC to determine the conversion of the tertiary amine.
- After the reaction is complete, cool the reactor to room temperature.
- Remove any unreacted starting materials and solvent under reduced pressure.
- The resulting product is **triethylmethylammonium methyl carbonate**.

Characterization: The structure and purity of the synthesized ionic liquid can be confirmed by spectroscopic methods.

- FTIR (Fourier-Transform Infrared) Spectroscopy: To identify the characteristic functional groups of the triethylmethylammonium cation and the methyl carbonate anion.[\[3\]](#)

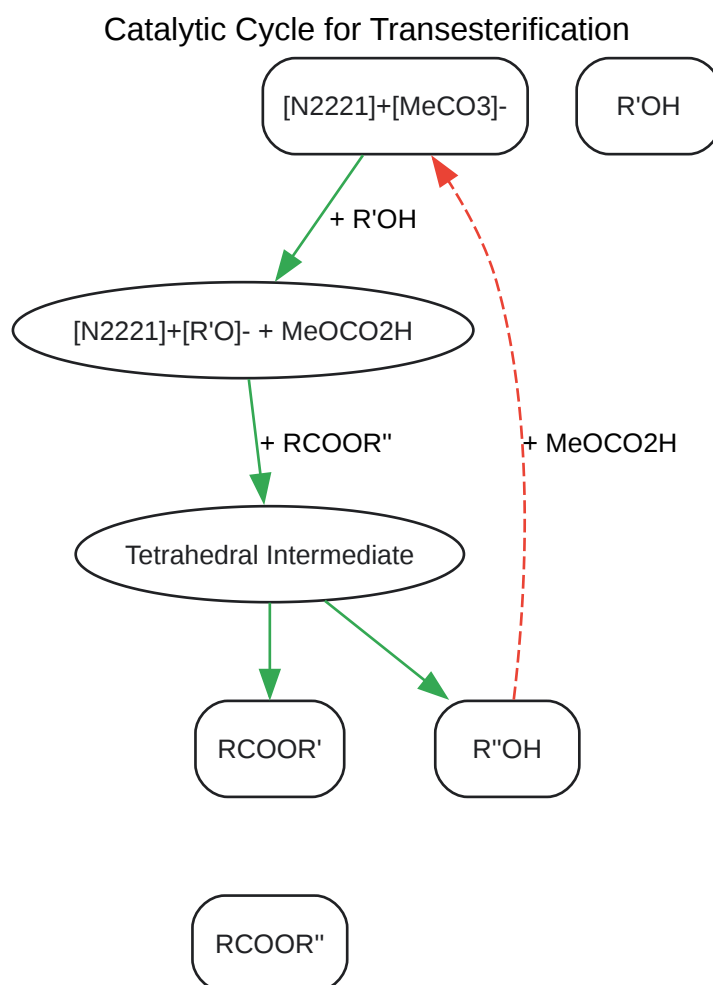
- NMR (Nuclear Magnetic Resonance) Spectroscopy: To elucidate the chemical structure and confirm the successful quaternization by observing the chemical shifts of the protons on the alkyl chains.[1][9]

Applications

Catalysis in Transesterification Reactions

Quaternary ammonium carbonates are effective metal-free catalysts for transesterification reactions, which are crucial in processes like biodiesel production.[10] The catalytic activity is attributed to the in-situ generation of highly active alkoxide species.

The following diagram illustrates the proposed mechanism for transesterification catalyzed by a quaternary ammonium methyl carbonate.



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Proposed Catalytic Cycle.

The following is a general procedure for a transesterification reaction using a quaternary ammonium carbonate catalyst.

Materials:

- Substrate ester (e.g., a triglyceride for biodiesel synthesis)
- Alcohol (e.g., methanol)
- **Triethylmethylammonium methyl carbonate** (catalyst)
- Organic solvent (optional)

Procedure:

- In a reaction vessel, dissolve the substrate ester in the alcohol.
- Add the **triethylmethylammonium methyl carbonate** catalyst to the mixture. The catalyst loading can vary, but typically ranges from 1-5 mol%.
- Heat the reaction mixture to the desired temperature (e.g., 60-150 °C) with stirring.[\[11\]](#)
- Monitor the progress of the reaction using techniques like gas chromatography (GC) or thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Separate the product ester from the reaction mixture, which may involve neutralization, washing, and distillation.

Potential in Drug Development and Pharmaceutical Formulations

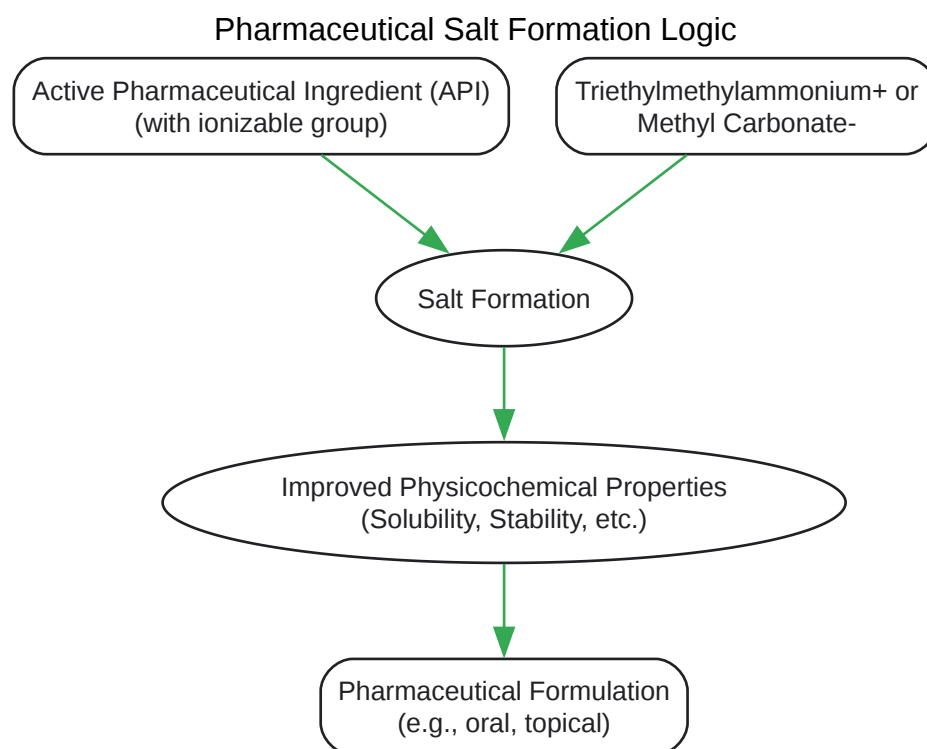
The use of salts is a common strategy in drug development to enhance the physicochemical properties of active pharmaceutical ingredients (APIs), such as solubility, stability, and

bioavailability.[12][13][14] Quaternary ammonium salts have been utilized in various pharmaceutical formulations.[15]

While specific applications of **triethylmethylammonium methyl carbonate** in drug delivery are not yet widely reported, its nature as an ionic liquid presents several potential advantages:

- **Enhanced Solubility:** It could be used to form a salt with a poorly soluble acidic drug, thereby improving its dissolution rate.[14]
- **Formation of Ionic Liquid Drugs:** The API itself could be an anion or cation, and pairing it with a suitable counterion like triethylmethylammonium or methyl carbonate could result in a liquid form of the drug, which may be advantageous for certain delivery routes.
- **Controlled Release:** The properties of the ionic liquid could be tuned to control the release rate of a drug from a formulation.

The logical relationship for considering the use of **triethylmethylammonium methyl carbonate** in pharmaceutical salt formation is outlined below.



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Logic for Pharmaceutical Salt Formation.

Conclusion

Triethylmethylammonium methyl carbonate is an ionic liquid with considerable potential, particularly as a green catalyst for transesterification reactions. While a comprehensive dataset on its physicochemical properties is still emerging, analogies to related quaternary ammonium salts provide a solid foundation for its exploration in various applications. Its potential role in drug development, primarily through the formation of pharmaceutical salts to enhance API properties, warrants further investigation. The experimental protocols and conceptual frameworks provided in this guide aim to equip researchers and drug development professionals with the necessary information to harness the capabilities of this versatile ionic liquid.

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